

Application Notes and Protocols for Tetramethyl Orthocarbonate

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Compound of Interest

Compound Name: Tetramethoxymethane

Cat. No.: B120706

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and use of tetramethyl orthocarbonate (TMOC). The information is intended to ensure the safety of laboratory personnel and the integrity of experimental procedures.

Overview and Properties

Tetramethyl orthocarbonate (CAS No. 1850-14-2), also known as **tetramethoxymethane**, is a versatile reagent in organic synthesis.^{[1][2]} It is commonly employed in the formation of orthoesters, as a protecting group for diols, and as a methylating agent.^[3] However, its use requires strict adherence to safety protocols due to its hazardous properties. It is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[4][5]} Furthermore, it is sensitive to moisture and can decompose in the presence of acids and strong oxidizing agents.^[6]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of tetramethyl orthocarbonate.

Property	Value
Molecular Formula	C5H12O4
Molecular Weight	136.15 g/mol [7][4][8]
Appearance	Colorless liquid[2][9]
Boiling Point	112-114 °C[7][8]
Melting Point	-5 °C[7][8][9]
Density	1.023 g/cm ³ at 25 °C[7][8]
Flash Point	22 °C (71.6 °F) - closed cup[8][10]
Vapor Pressure	24 mmHg at 25°C[2][9]
Refractive Index	n _{20/D} 1.385 (lit.)[8][9]

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H225: Highly flammable liquid and vapor.[4][9]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[8]
- Skin Protection: Use compatible chemical-resistant gloves (e.g., nitrile rubber). Wear a lab coat and ensure no skin is exposed.
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If inhalation risk is high, use a respirator with an appropriate organic vapor cartridge.[8]

Handling Procedures

- Work in a well-ventilated chemical fume hood.
- Ground and bond containers when transferring material to prevent static discharge.
- Use spark-proof tools and explosion-proof equipment.^[5]
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, open flames, and other ignition sources.^[5]
- Avoid contact with water and moisture, as it is moisture-sensitive.^{[6][11]}

Storage Guidelines

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[9]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and moisture.^{[5][6][11]}
- Keep in a flammables-area cabinet.
- Store protected from moisture.

Experimental Protocol: Protection of a 1,2-Diol

This protocol describes a general procedure for the protection of a 1,2-diol using tetramethyl orthocarbonate to form a cyclic orthoester.

Materials:

- 1,2-diol substrate
- Tetramethyl orthocarbonate (TMOC)
- Anhydrous toluene
- Acid catalyst (e.g., p-toluenesulfonic acid, PTSA)

- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus or molecular sieves
- Reflux condenser
- Magnetic stirrer and stir plate
- Heating mantle
- Rotary evaporator

Procedure:

- Reaction Setup:
 - In a dry round-bottom flask equipped with a magnetic stir bar, dissolve the 1,2-diol (1.0 eq.) in anhydrous toluene.
 - Add tetramethyl orthocarbonate (1.1 - 1.5 eq.).
 - Add a catalytic amount of p-toluenesulfonic acid (PTSA) (0.01 - 0.05 eq.).
 - Attach a Dean-Stark apparatus and a reflux condenser to the flask. Ensure all glassware is dry.
- Reaction:
 - Heat the reaction mixture to reflux with vigorous stirring.
 - Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
 - Continue reflux until the starting material is consumed. The reaction time will vary depending on the substrate.
- Work-up:

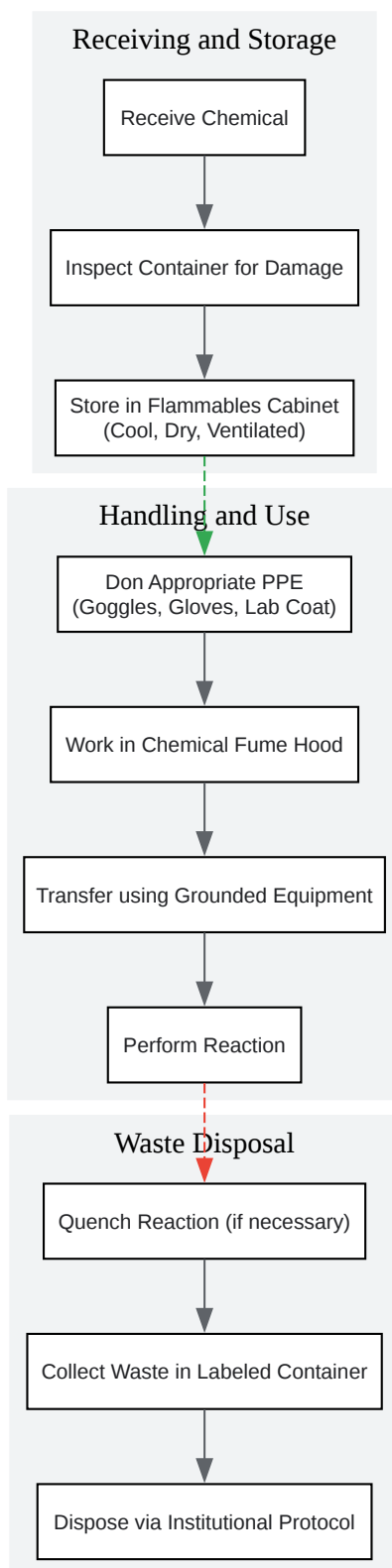
- Allow the reaction mixture to cool to room temperature.
- Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate and brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent.
- Purification:
 - Concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Purify the crude product by flash column chromatography on silica gel, using an appropriate solvent system (e.g., a mixture of hexanes and ethyl acetate).

Emergency Procedures

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid.
- Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Remove all sources of ignition. Use a spark-proof tool. Provide ventilation.

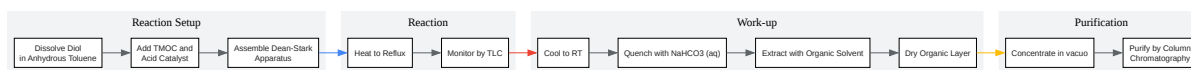
Visualized Workflows

The following diagrams illustrate key logical workflows for the safe handling and use of tetramethyl orthocarbonate.



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Caption: Logical workflow for the safe handling of tetramethyl orthocarbonate.



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Caption: Experimental workflow for the protection of a 1,2-diol using TMOC.

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